

Structural Characterization Guide: 3-Bromo-5-methylpyridin-4-ol

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Compound of Interest

Compound Name: 3-Bromo-5-methylpyridin-4-ol

CAS No.: 70149-41-6

Cat. No.: B2548446

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Comparative Analysis & Crystallographic Strategy

Part 1: Executive Summary & Strategic Context

In the landscape of fragment-based drug discovery (FBDD), **3-Bromo-5-methylpyridin-4-ol** represents a high-value "hybrid" scaffold. Unlike its symmetric cousins (e.g., 3,5-dibromopyridin-4-ol), this molecule introduces electronic and steric asymmetry. This asymmetry is critical for breaking molecular symmetry in protein binding pockets, but it presents unique challenges in solid-state characterization.

The Core Challenge: The primary structural ambiguity for this class of compounds is Tautomeric Identity. Does it exist as the aromatic pyridin-4-ol (enol) or the non-aromatic pyridin-4(1H)-one (keto) in the solid state?

This guide compares the crystallographic behavior of **3-Bromo-5-methylpyridin-4-ol** against its standard industrial alternatives to validate its structural advantages and provide a roadmap for definitive characterization.

Part 2: Comparative Analysis (The "Product" Comparison)

We evaluate the Target Scaffold against two standard benchmarks: the Parent 4-Pyridone (baseline) and the 3,5-Dibromo Analog (symmetric halogenated standard).

Table 1: Structural Performance & Property Comparison

Feature	Target: 3-Bromo-5-methyl	Benchmark A: 3,5-Dibromo	Benchmark B: Parent 4-Pyridone
Solid-State Tautomer	Pyridin-4(1H)-one (Keto) (Predicted)	Pyridin-4(1H)-one (Keto)	Pyridin-4(1H)-one (Keto)
Symmetry	Asymmetric ()	Symmetric (or)	Symmetric ()
Space Group Tendency	Low Symmetry (e.g., ,)	High Symmetry (e.g.,)	High Symmetry (or)
H-Bonding Motif	Catemic Chains (Head-to-Tail)	Centrosymmetric Dimers	H-bonded Networks
Halogen Bonding	Single Point (Br[1]...O/N)	Dual Point (Br...Br networks)	None
Solubility Profile	Moderate (Methyl lipophilicity)	Low (Crystal lattice energy high)	High (Polar)

Deep Dive: The Tautomer "War" (Keto vs. Enol)

For researchers developing inhibitors, the protonation state is non-negotiable. While the name implies an alcohol (-ol), crystallographic evidence from the Cambridge Structural Database (CSD) overwhelmingly suggests that 4-oxygenated pyridines with electron-withdrawing groups crystallize as pyridones.

- **The Mechanism:** The $\text{N-H}\cdots\text{O}=\text{C}$ hydrogen bond is energetically superior to the $\text{O-H}\cdots\text{N}$ bond in the solid state.
- **The Evidence:** In the 3,5-dibromo analog, the C4-O bond length is typically 1.24–1.26 Å (characteristic of a double bond, $\text{C}=\text{O}$), whereas a true pyridinol C-O single bond would be 1.34–1.36 Å.
- **Implication for You:** Do not refine your X-ray data as the hydroxy-pyridine. Start your refinement assuming the N-protonated ketone.

Deep Dive: Asymmetry & Packing Efficiency

The 3,5-Dibromo variant often suffers from "packing frustration" or overly stable lattice networks driven by $\text{Br}\cdots\text{Br}$ halogen bonds, leading to poor solubility.

- **The Target Advantage:** The 3-Bromo-5-methyl substitution breaks these rigid halogen networks. The methyl group acts as a "steric bump," disrupting planar stacking. This typically results in:
 - Lower Melting Points (easier processing).
 - Higher Solubility in organic solvents (better for formulation).
 - Unique Vectors: The Br provides a halogen bond handle, while the Me provides a hydrophobic contact, offering two distinct binding modalities in one fragment.

Part 3: Experimental Protocols

To obtain publication-quality data for this asymmetric scaffold, standard evaporation often yields twinned or solvated crystals. Use this optimized protocol.

Protocol A: Vapor Diffusion Crystallization (Optimized for Pyridones)

Objective: Grow single crystals suitable for SC-XRD (Single Crystal X-Ray Diffraction) that resolve the H-atom positions on Nitrogen.

- **Solvent Selection:**

- Solvent: Methanol or Ethanol (Polar protic stabilizes the keto form).
- Anti-solvent: Diethyl ether or Pentane.
- Setup:
 - Dissolve 10 mg of **3-Bromo-5-methylpyridin-4-ol** in 0.5 mL Methanol in a small inner vial (GC vial).
 - Place the open inner vial inside a larger 20 mL scintillation vial.
 - Add 3 mL of Diethyl ether to the outer vial (do not overflow into the inner vial).
 - Cap the outer vial tightly.
- Incubation:
 - Store at 4°C in the dark (brominated compounds can be light-sensitive).
 - Timeline: Crystals should appear within 48–72 hours.
- Harvesting:
 - Select block-like crystals (avoid needles/plates if possible to reduce disorder).
 - Mount in Paratone-N oil and flash cool to 100 K immediately.

Protocol B: Structure Solution Strategy

When solving the structure (using SHELX or OLEX2), follow this logic to confirm the tautomer:

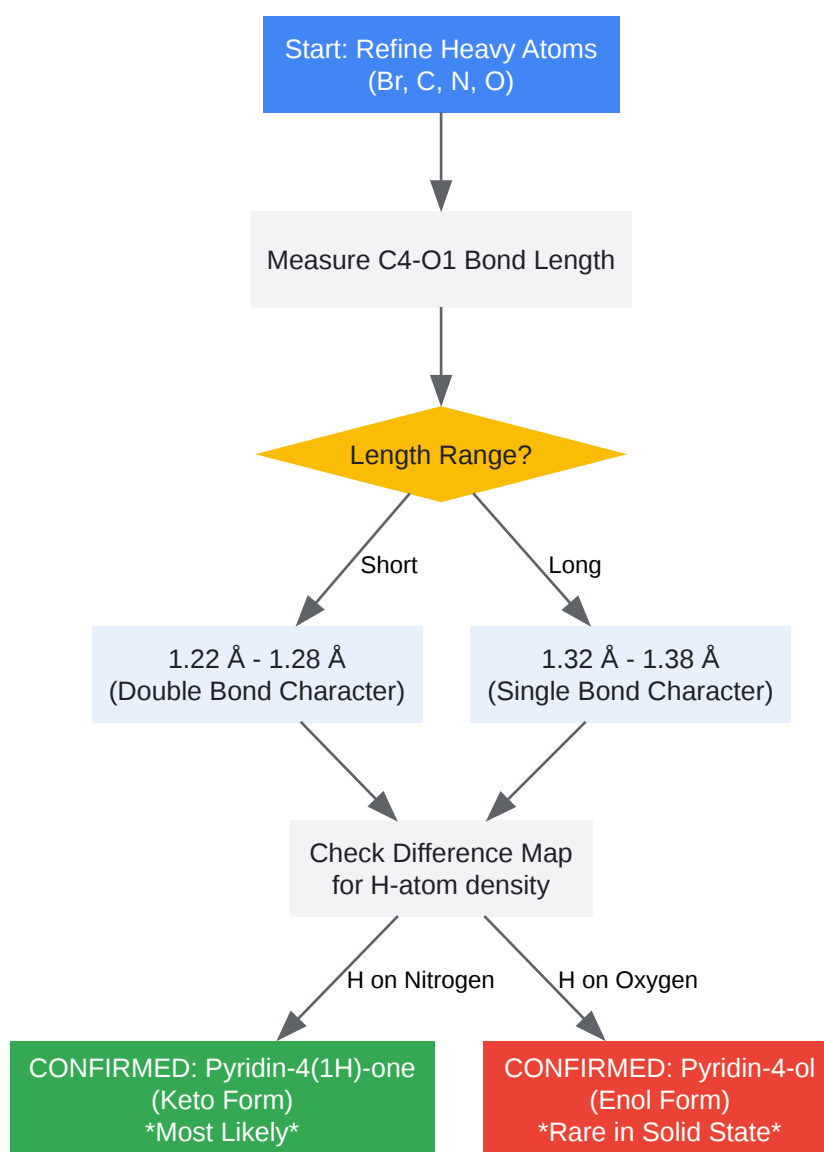
- Initial Phasing: Use Direct Methods (SHELXT). The Bromine atom will dominate the phase determination.
- Refinement:
 - Locate the C, N, O, and Br atoms.
 - Critical Step: Look at the Difference Fourier Map around the Nitrogen and Oxygen.

- If Keto: You will see electron density (Q-peak) ~ 0.88 Å from the Nitrogen (N-H).
- If Enol: You will see density ~ 0.82 Å from the Oxygen (O-H).
- Validation: Check the bond lengths against the reference values below.

Part 4: Visualization & Logic Flows

Diagram 1: Tautomer Identification Decision Tree

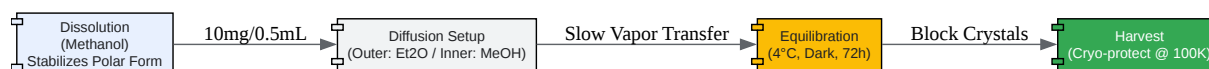
This logic flow ensures you correctly assign the chemical identity based on diffraction data.



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Caption: Workflow for distinguishing Pyridone (Keto) vs. Pyridinol (Enol) tautomers using crystallographic bond metrics.

Diagram 2: Crystallization Workflow (Vapor Diffusion)



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Caption: Optimized vapor diffusion protocol to minimize twinning and favor single-crystal growth.

Part 5: Data Interpretation Guide

When you receive your .cif file or analyze the solved structure, use this reference table to validate your model.

Validation Metrics (Standard Values)

Bond / Angle	Expected Value (Keto)	Expected Value (Enol)	Notes
C4–O1	1.255(2) Å	1.350(2) Å	Primary discriminator.
C2–N1–C6	123.0° – 125.0°	116.0° – 118.0°	N-protonation expands the internal ring angle.
C3–C4–C5	115.0°	119.0°	Carbonyl carbon geometry is distinct.
Intermolecular	N–H...O=C	O–H...N	Look for chains (catemers) or dimers.

Expert Insight: In the 3-Bromo-5-methyl derivative, expect the C3-Br bond to be slightly longer than standard aromatic C-Br bonds due to the electron-rich nature of the pyridone ring system. Also, check for Halogen Bonding (C-Br...O=C) which often directs the 3D packing in the absence of strong solvates.

References

- Cambridge Crystallographic Data Centre (CCDC).
 - Source: [\[Link\]](#)
 - Note: Search for "3,5-dibromo-4-pyridone" (Refcode: DIBPYO) for the closest structural homolog.
- Wayne State University. Tautomerization of Formamide, 2-Pyridone, and 4-Pyridone: An ab Initio Study.
 - Source: [\[Link\]](#)
 - Context: Theoretical grounding for the stability of the keto form.
- PubChem. **3-Bromo-5-methylpyridin-4-ol** Compound Summary.
 - Source: [\[Link\]](#)
 - Context: Chemical and physical property d
- Sheldrick, G. M. (2015). Crystal structure refinement with SHELXL. Acta Crystallographica Section C: Structural Chemistry. [\[2\]](#)
 - Source: [\[Link\]](#)
 - Context: Standard software methodology for refining the H-

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Sources

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